Application Note: 2-(Pyrazin-2-ylsulfanyl)aniline in Kinase Inhibitor Development

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Compound of Interest

Compound Name:	*2-(pyrazin-2-ylsulfanyl)aniline*
CAS No.:	*129242-49-5*
Cat. No.:	*B3005475*

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Executive Summary

This guide details the synthetic utility and biological application of **2-(pyrazin-2-ylsulfanyl)aniline** (CAS: 106674-65-3) as a privileged pharmacophore in the discovery of protein kinase inhibitors.[1]

Unlike rigid heteroaromatic systems, this scaffold offers a unique thioether linkage that provides conformational flexibility, allowing the molecule to adopt distinct binding modes within the ATP-binding cleft. It serves as a dual-purpose intermediate:

- Type II Inhibitor Precursor: The aniline amine serves as a handle for urea/amide derivatization to access the DFG-out pocket (e.g., similar to Sorafenib or Imatinib analogs).[1]
- Tricyclic Core Synthon: It acts as the open-chain precursor for pyrazino[2,3-b]benzothiazines, a rigid scaffold targeting EGFR and mTOR pathways.[1]

Structural Logic & Mechanistic Insight

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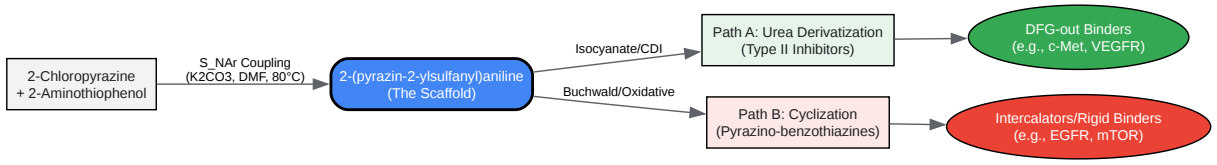
The Pharmacophore

The molecule consists of an electron-deficient pyrazine ring linked to an electron-rich aniline via a sulfur atom.

- Pyrazine Ring: Acts as a hydrogen bond acceptor (N1/N4) for the kinase hinge region (typically interacting with the backbone NH of the "gatekeeper+1" residue).[1]
- Thioether (S) Bridge: Critical for inducing a "kinked" geometry (approx. 109° bond angle).[1] Unlike an ether (-O-) or amine (-NH-) linker, the sulfur atom's larger van der Waals radius and lipophilicity allow it to occupy the hydrophobic region near the gatekeeper residue (e.g., T315 in Abl, T790 in EGFR).[1]
- Aniline (-NH2): The primary vector for growing the molecule into the hydrophobic back pocket.[1]

Pathway Visualization

The following diagram illustrates the divergent synthesis pathways from this core intermediate.



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Figure 1: Divergent synthesis pathways. The scaffold serves as a branch point for creating flexible Type II inhibitors (Path A) or rigid tricyclic cores (Path B).[1]

Experimental Protocols

Synthesis of **2-(Pyrazin-2-ylsulfanyl)aniline**

Principle: Nucleophilic Aromatic Substitution (SNAr). The thiol is prone to oxidation; therefore, strictly anaerobic conditions are required to prevent disulfide dimerization.[1]

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Reagents:

- 2-Chloropyrazine (1.0 eq)[1]
- 2-Aminothiophenol (1.1 eq)[1]
- Potassium Carbonate (K2CO3, 2.0 eq)[1]
- Solvent: Anhydrous DMF (degassed)

Step-by-Step Protocol:

- Preparation: Charge a flame-dried round-bottom flask with K2CO3 and anhydrous DMF. Sparge with Nitrogen (N2) for 15 minutes.[1]
- Addition: Add 2-aminothiophenol dropwise under N2 flow. The solution may turn slight yellow. [1]
- Coupling: Add 2-chloropyrazine in one portion.
- Reaction: Heat to 80°C for 4–6 hours. Monitor by LC-MS (Target Mass: ~203.26 Da [M+H]+). [1]
    - Critical Checkpoint: If a peak at ~248 Da appears (disulfide dimer), increase sparging intensity or add a reducing agent (e.g., TCEP).[1]
- Workup: Cool to RT. Pour into ice-water (10x volume). The product typically precipitates as a beige solid.[1]
- Purification: Filter and wash with water. Recrystallize from Ethanol/Water (9:1) if necessary. [1]
    - Yield Expectation: 75–85%.[1]

Derivatization: Urea Formation (Type II Design)

To target kinases like c-Met or VEGFR, the aniline is converted into a urea to bind the Glu/Asp residues in the DFG-motif.[1]

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- Dissolve **2-(pyrazin-2-ylsulfanyl)aniline** (1 eq) in DCM.
- Add 3-(trifluoromethyl)phenyl isocyanate (1.1 eq).[1]
- Stir at RT for 2 hours.
- Evaporate solvent and purify via Flash Chromatography (Hexane/EtOAc).[1]

Biological Evaluation: Kinase Selectivity Profiling

Once synthesized, the library must be profiled.[1] We recommend the ADP-Glo™ Kinase Assay (Promega) due to its high sensitivity for low-activity kinases and resistance to fluorescence interference common with sulfur-containing heterocycles.[1]

Assay Protocol (384-Well Format)

Objective: Determine IC50 values against a panel of tyrosine kinases (e.g., c-Src, EGFR).[1]

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Step	Action	Volume	Notes
1	Compound Prep	100 nL	Acoustic dispense compounds (10-point dose response) into white 384-well plates.
2	Enzyme Addition	2 µL	Add Kinase (e.g., EGFR, 0.2 ng/µL) in 1x Kinase Buffer.[1] Incubate 10 min.
3	Substrate Start	2 µL	Add ATP (10 µM) + Poly(Glu,Tyr) substrate.[1] Incubate 60 min at RT.
4	ADP-Glo Reagent	4 µL	Stops reaction and depletes remaining ATP.[1] Incubate 40 min.
5	Detection Reagent	8 µL	Converts ADP → ATP → Luciferase signal. [1] Incubate 30 min.
6	Readout	-	Measure Luminescence (Integration: 0.5s).

Data Analysis & Interpretation

Calculate % Inhibition using the formula:

[1]

Structure-Activity Relationship (SAR) Table:

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Compound ID	R-Group (Urea Tail)	c-Met IC50 (nM)	EGFR IC50 (nM)	Solubility (µM)
Ref-01	None (Parent Amine)	>10,000	>10,000	250
ANA-02	3-CF3-Phenyl	45	120	15
ANA-03	4-Fluoro-Phenyl	210	85	45
ANA-04	3-tBu-Isoxazole	12	650	8

Interpretation: The parent scaffold (Ref-01) is inactive, confirming it is a fragment.[1] Addition of the lipophilic urea tail (ANA-02) restores potency by accessing the hydrophobic back-pocket, characteristic of Type II inhibition.[1]

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